

Synthesis of 4''-Hydroxyisojasminin Analytical Standard: An Application Note and Protocol

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Compound of Interest

Compound Name: 4''-Hydroxyisojasminin

Cat. No.: B593454

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Abstract

This document provides a detailed protocol for the proposed synthesis of the **4''-Hydroxyisojasminin** analytical standard, a secoiridoid glucoside found in species of the *Jasminum* genus. Due to the absence of a published total synthesis, this protocol outlines a plausible chemoenzymatic route based on established synthetic strategies for similar natural products. The synthesis involves the stereoselective construction of the secoiridoid aglycone, followed by glycosylation and final enzymatic hydroxylation. Detailed experimental procedures, data presentation in tabular format, and workflow visualizations are provided to guide researchers in the preparation of this analytical standard for pharmacological and drug development studies.

Introduction

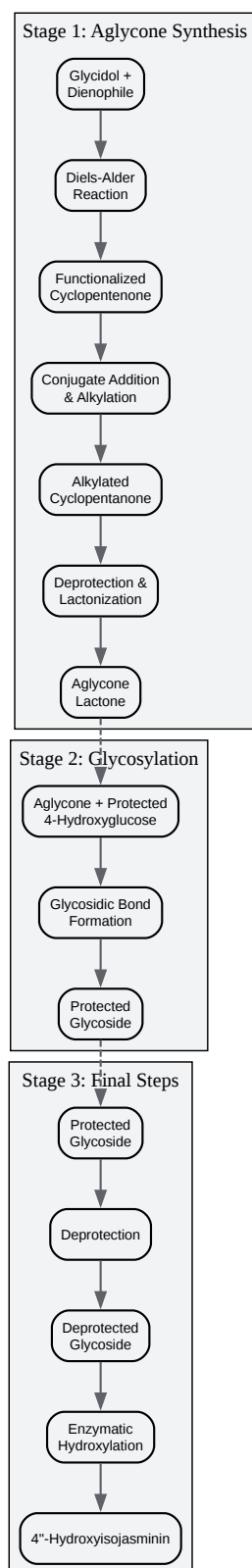
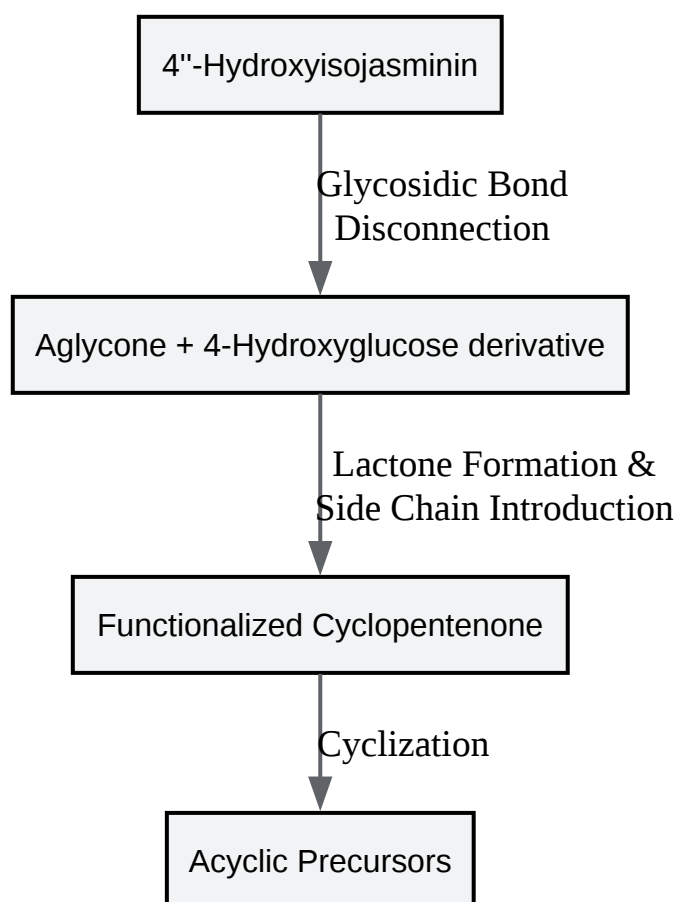
4''-Hydroxyisojasminin is a member of the secoiridoid glucoside family of natural products, which are known for their diverse biological activities. As a pure analytical standard, it is essential for accurate quantification in biological matrices, for use in pharmacological assays, and as a starting point for the development of novel therapeutic agents. This application note details a proposed synthetic pathway to obtain **4''-Hydroxyisojasminin**, addressing the current lack of a reported total synthesis. The described methodology is based on analogous syntheses of other secoiridoid glucosides and employs robust and well-documented chemical transformations.

Proposed Synthetic Pathway

The proposed synthesis of **4''-Hydroxyisojasminin** is divided into three main stages:

- Synthesis of the Aglycone Core: Stereoselective construction of the functionalized cyclopentanoid aglycone.
- Glycosylation: Coupling of the aglycone with a protected glucose donor.
- Final Tailoring Steps: Deprotection and selective enzymatic hydroxylation to yield the final product.

A retrosynthetic analysis of **4''-Hydroxyisojasminin** is presented below, identifying key intermediates and strategic bond disconnections.



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